

Application Notes and Protocols: Wnt5a-Induced Cytokine Release Assay in Macrophages

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Compound of Interest

Compound Name: C5a Receptor agonist, W5Cha

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Introduction

Wnt5a is a secreted glycoprotein that belongs to the Wnt family of signaling molecules. Unlike canonical Wnt proteins that signal through β -catenin, Wnt5a predominantly activates non-canonical signaling pathways.[1][2][3] In the context of immunology, macrophage-derived Wnt5a has been shown to be a significant player in inflammation, immune function, and pathogenesis of various diseases by stimulating the release of pro-inflammatory cytokines.[1][2] Understanding the mechanisms of Wnt5a-induced cytokine release in macrophages is crucial for developing novel therapeutic strategies for inflammatory and autoimmune diseases.

This document provides a detailed protocol for an in vitro assay to measure Wnt5a-induced cytokine release in macrophages. It also includes a summary of the key signaling pathways involved and expected outcomes.

Wnt5a Signaling in Macrophages

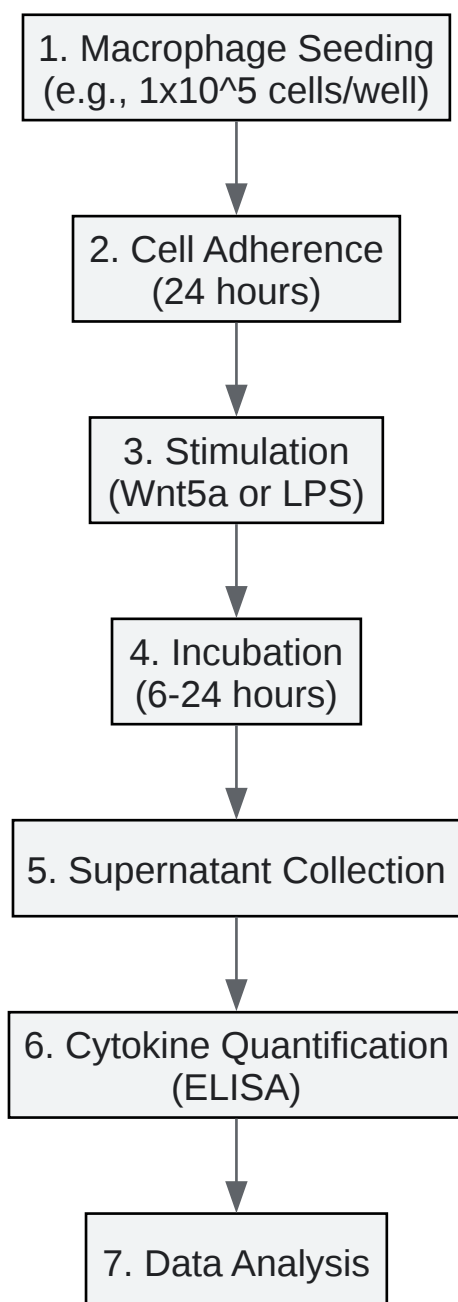
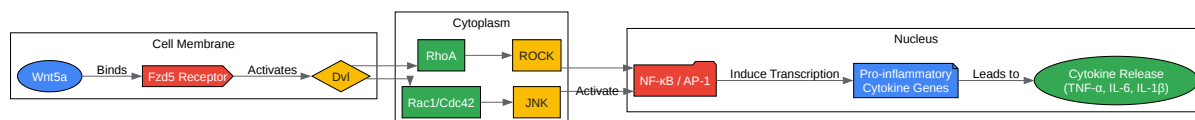
Wnt5a activates non-canonical signaling pathways in macrophages, primarily the Wnt/Ca²⁺ and Planar Cell Polarity (PCP) pathways.[4] Upon binding to its receptor Frizzled-5 (Fzd5), Wnt5a can trigger a signaling cascade involving Dishevelled (Dvl), which in turn activates downstream effectors like RhoA, Rac1, and Cdc42.[4] This ultimately leads to the activation of transcription factors such as NF- κ B and AP-1, which are critical for the expression of pro-

inflammatory cytokine genes.[2] The interaction between Wnt5a and Fzd5 stimulates the phagocytic activity of macrophages and the secretion of proinflammatory cytokines.[4]

Key Cytokines Released:

- Tumor Necrosis Factor-alpha (TNF- α)[2]
- Interleukin-6 (IL-6)[2]
- Interleukin-1 β (IL-1 β)
- Interleukin-12 (IL-12)

The following diagram illustrates the simplified Wnt5a signaling pathway leading to cytokine release in macrophages.



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